

Proper Disposal of L-Valine Benzyl Ester p-Toluenesulfonate Salt: A Comprehensive Guide

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Compound of Interest

Compound Name: *L-Valine benzyl ester p-toluenesulfonate salt*

Cat. No.: *B555294*

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For immediate reference, **L-Valine benzyl ester p-toluenesulfonate salt**, in its supplied concentration, is not classified as a hazardous substance.^[1] However, adherence to proper laboratory disposal procedures is essential to ensure safety and environmental responsibility. This guide provides detailed, step-by-step instructions for the appropriate disposal of this compound, tailored for researchers, scientists, and drug development professionals.

I. Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat. Although not classified as hazardous, direct contact with the compound should be avoided. In case of accidental contact, follow these first aid measures:

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.
- **Skin Contact:** Wash off immediately with plenty of soap and water.
- **Inhalation:** Move to fresh air.
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards.

II. Disposal Procedures

The appropriate disposal method for **L-Valine benzyl ester p-toluenesulfonate salt** depends on its physical state (solid or in solution) and local regulations. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

A. Disposal of Solid **L-Valine Benzyl Ester p-Toluenesulfonate Salt**

For the disposal of the solid compound, the primary recommended method is collection for incineration or landfilling through a licensed chemical waste disposal service.

Experimental Protocol for Solid Waste Disposal:

- Collection: Place the solid **L-Valine benzyl ester p-toluenesulfonate salt** in a clearly labeled, sealed container.
- Labeling: The label should include the full chemical name: "**L-Valine benzyl ester p-toluenesulfonate salt**" and the CAS number: "16652-76-9".
- Storage: Store the container in a designated chemical waste accumulation area, away from incompatible materials.
- Pickup: Arrange for pickup by your institution's licensed chemical waste contractor.

B. Disposal of Aqueous Solutions of **L-Valine Benzyl Ester p-Toluenesulfonate Salt**

For dilute, aqueous solutions, disposal down the sanitary sewer may be permissible, provided the concentration is low and the solution meets local wastewater discharge regulations.

Experimental Protocol for Aqueous Waste Disposal:

- Evaluation: Confirm that the solution does not contain any other hazardous materials.
- Neutralization: Check the pH of the solution. If necessary, neutralize it to a pH between 6.0 and 9.0 using a suitable acid or base.
- Dilution: Dilute the neutralized solution with at least 20 parts water.
- Disposal: While running copious amounts of water from the tap, slowly pour the diluted solution down the drain.

III. Quantitative Data Summary

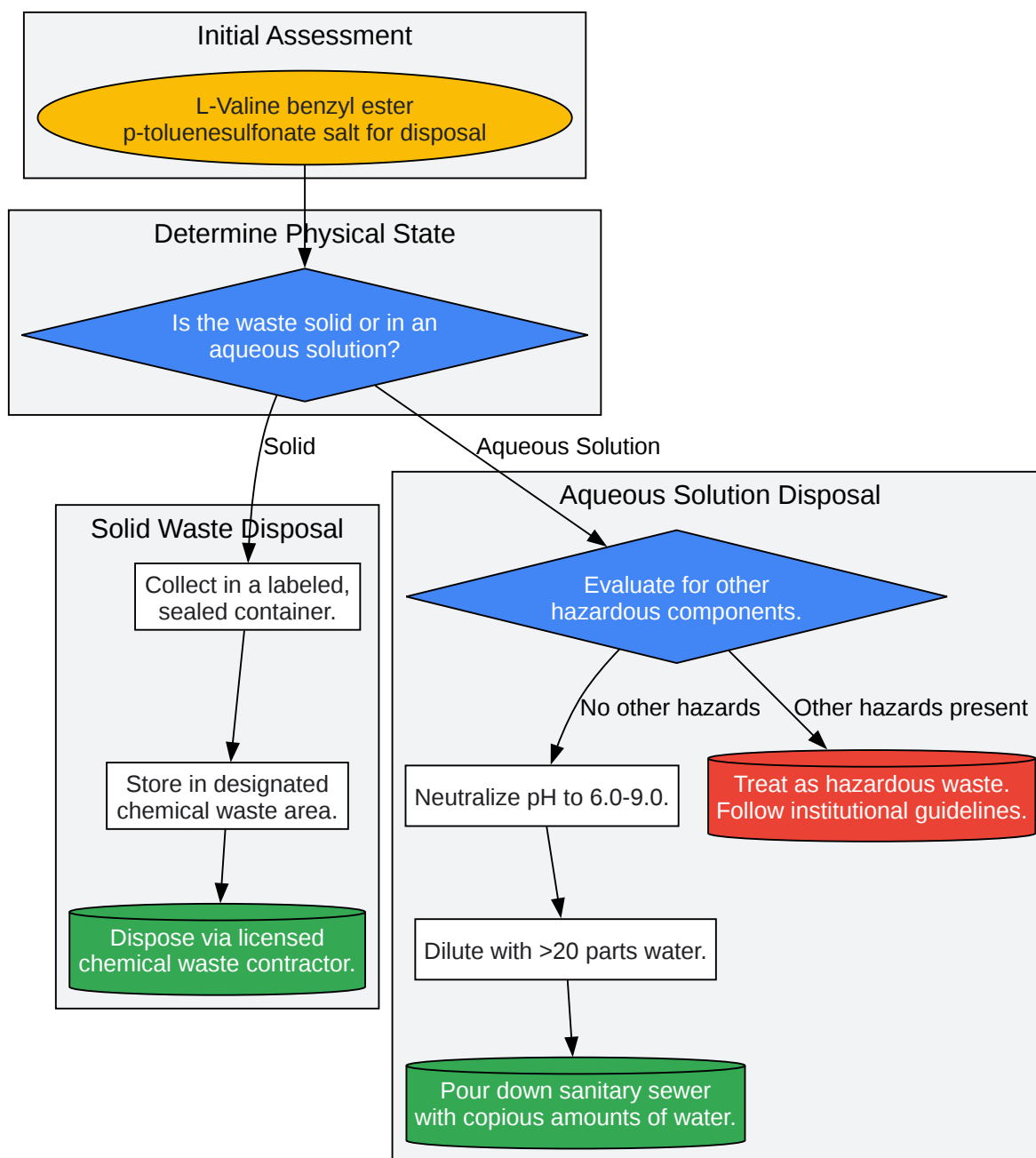
The following table summarizes key quantitative data for **L-Valine benzyl ester p-toluenesulfonate salt**.

Property	Value	Source
Molecular Formula	C ₁₉ H ₂₅ NO ₅ S	PubChem[2]
Molecular Weight	379.47 g/mol	PubChem[2]
Appearance	White to off-white crystalline powder	Thermo Fisher Scientific[1]
Solubility	Soluble in water	Thermo Fisher Scientific[1]
GHS Classification	Not classified as hazardous	Thermo Fisher Scientific[1]

IV. Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **L-Valine benzyl ester p-toluenesulfonate salt**.

Disposal Workflow for L-Valine Benzyl Ester p-Toluenesulfonate Salt

[Click to download full resolution via product page](#)Caption: Disposal decision workflow for **L-Valine benzyl ester p-toluenesulfonate salt**.

This comprehensive guide provides the necessary information for the safe and compliant disposal of **L-Valine benzyl ester p-toluenesulfonate salt**. By following these procedures, researchers and laboratory personnel can minimize risks and ensure environmental stewardship.

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References

- 1. sfasu.edu [sfasu.edu]
- 2. L-Valine benzyl ester p-toluenesulfonate salt | C19H25NO5S | CID 22565047 - PubChem [pubchem.ncbi.nlm.nih.gov]
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